

In-Depth Technical Guide to 10-Undecenal (CAS 112-45-8)

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Compound of Interest

Compound Name: 10-Undecenal

Cat. No.: B094395

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **10-undecenal** (CAS Number 112-45-8), a versatile bifunctional molecule with applications in organic synthesis, particularly as a precursor to bioactive compounds. This document details its chemical and physical properties, safety data, and a key synthetic application, offering valuable information for professionals in research and development.

Chemical and Physical Properties

10-Undecenal, also known as undecylenic aldehyde, is a colorless to pale yellow liquid.^{[1][2]} It possesses a characteristic fatty, rosy, and citrus-like odor.^{[3][4]} This aliphatic aldehyde is notable for its terminal double bond and aldehyde functional group, which impart significant reactivity and make it a valuable starting material for the synthesis of more complex molecules.^[5] It is soluble in organic solvents like ethanol and ether but has limited solubility in water.^[6]

Table 1: Physical and Chemical Properties of **10-Undecenal**

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₀ O	[3][7]
Molecular Weight	168.28 g/mol	[3][7]
CAS Number	112-45-8	[3][7]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	-7 °C	[6]
Boiling Point	98-100 °C at 3 mmHg	[3][8]
Density	0.84 g/mL at 25 °C	[3]
Refractive Index (n _D ²⁰)	1.4427	[3]
Flash Point	92.78 °C (199 °F)	[4]
Vapor Pressure	0.039 mmHg at 25 °C	[4]
Solubility	Soluble in alcohol, ether, chloroform; Insoluble in water	[4][6]
LogP	3.8	[9]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **10-undecenal**. Key spectral information is available across various techniques.

Table 2: Spectroscopic Data for **10-Undecenal**

Technique	Data Availability	Source(s)
¹ H NMR	Available	[10]
¹³ C NMR	Available	[10]
Mass Spectrometry (MS)	Available	[10]
Infrared (IR) Spectroscopy	Available	[10]

Safety and Toxicological Information

10-Undecenal is classified as a skin irritant and can cause skin irritation.^{[11][12]} It is also considered toxic to aquatic life with long-lasting effects.^[11] While it has low acute toxicity by ingestion and skin contact, appropriate personal protective equipment, including gloves and eye protection, should be used when handling this chemical.^{[3][13]} It is a combustible liquid and should be stored in a cool, well-ventilated area away from ignition sources.^{[3][14]}

Table 3: GHS Hazard Information for **10-Undecenal**

Hazard Class Hazard Statement Precautionary Statement Codes Source(s) --- --- ---
Skin Irritation H315: Causes skin irritation P264, P280, P302+P352, P321, P332+P313, P362+P364 ^{[11][13]} Hazardous to the Aquatic Environment, Long-term Hazard H411: Toxic to aquatic life with long lasting effects P273, P391, P501 ^[11]

Synthesis and Applications in Drug Development

10-Undecenal serves as a valuable intermediate in the synthesis of more complex molecules, including those with applications in the pharmaceutical and agrochemical industries.^[3] Its bifunctional nature allows for a variety of chemical transformations.

One notable application is in the synthesis of insect pheromones, which are bioactive molecules used in pest management. The following section details the synthesis of (11Z)-hexadecenal, a known insect pheromone, starting from **10-undecenal**.

Experimental Protocol: Synthesis of (11Z)-Hexadecenal from 10-Undecenal via Wittig Reaction

This protocol outlines the key steps for the synthesis of the insect pheromone (11Z)-hexadecenal from **10-undecenal**. The core of this synthesis is a cis-selective Wittig reaction.

Materials:

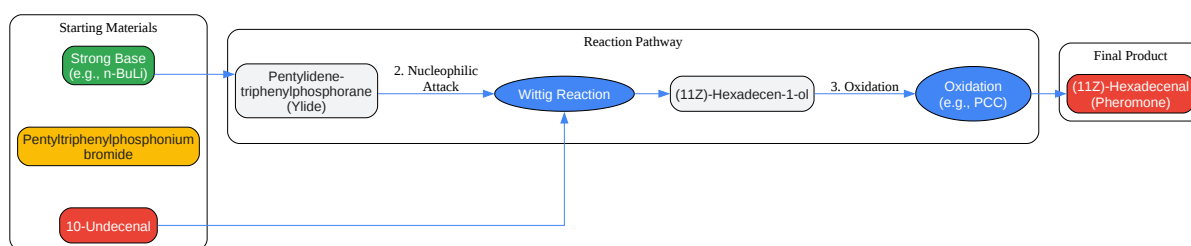
- **10-Undecenal**
- Pentyltriphenylphosphonium bromide

- Strong base (e.g., n-butyllithium or sodium amide)
- Anhydrous solvent (e.g., tetrahydrofuran or diethyl ether)
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent
- Appropriate workup and purification reagents (e.g., saturated ammonium chloride solution, brine, magnesium sulfate, silica gel for chromatography)

Procedure:

- **Wittig Reagent Preparation:** In a flame-dried, inert atmosphere (e.g., argon or nitrogen) flask, suspend pentyltriphenylphosphonium bromide in the anhydrous solvent. Cool the suspension to a low temperature (e.g., 0 °C or -78 °C) and add the strong base dropwise to generate the ylide (pentylidenetriphenylphosphorane). The formation of the ylide is often indicated by a color change.
- **Wittig Reaction:** To the freshly prepared ylide solution, add a solution of **10-undecenal** in the anhydrous solvent dropwise at the same low temperature. Allow the reaction to stir for a specified time to ensure complete reaction.
- **Workup:** Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride. Allow the mixture to warm to room temperature. Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate). Wash the combined organic layers with water and brine, then dry over anhydrous magnesium sulfate.
- **Purification of the Alkene:** Remove the solvent under reduced pressure. The crude product, which contains the desired (11Z)-hexadecen-1-ol and triphenylphosphine oxide, is then purified by column chromatography on silica gel.
- **Oxidation to the Aldehyde:** Dissolve the purified (11Z)-hexadecen-1-ol in a suitable solvent (e.g., dichloromethane). Add the oxidizing agent (e.g., PCC) and stir at room temperature until the oxidation is complete (monitor by TLC).
- **Final Workup and Purification:** Upon completion of the oxidation, filter the reaction mixture through a pad of silica gel or celite to remove the chromium salts. Remove the solvent under

reduced pressure to yield the crude (11Z)-hexadecenal. Further purification can be achieved by column chromatography if necessary.

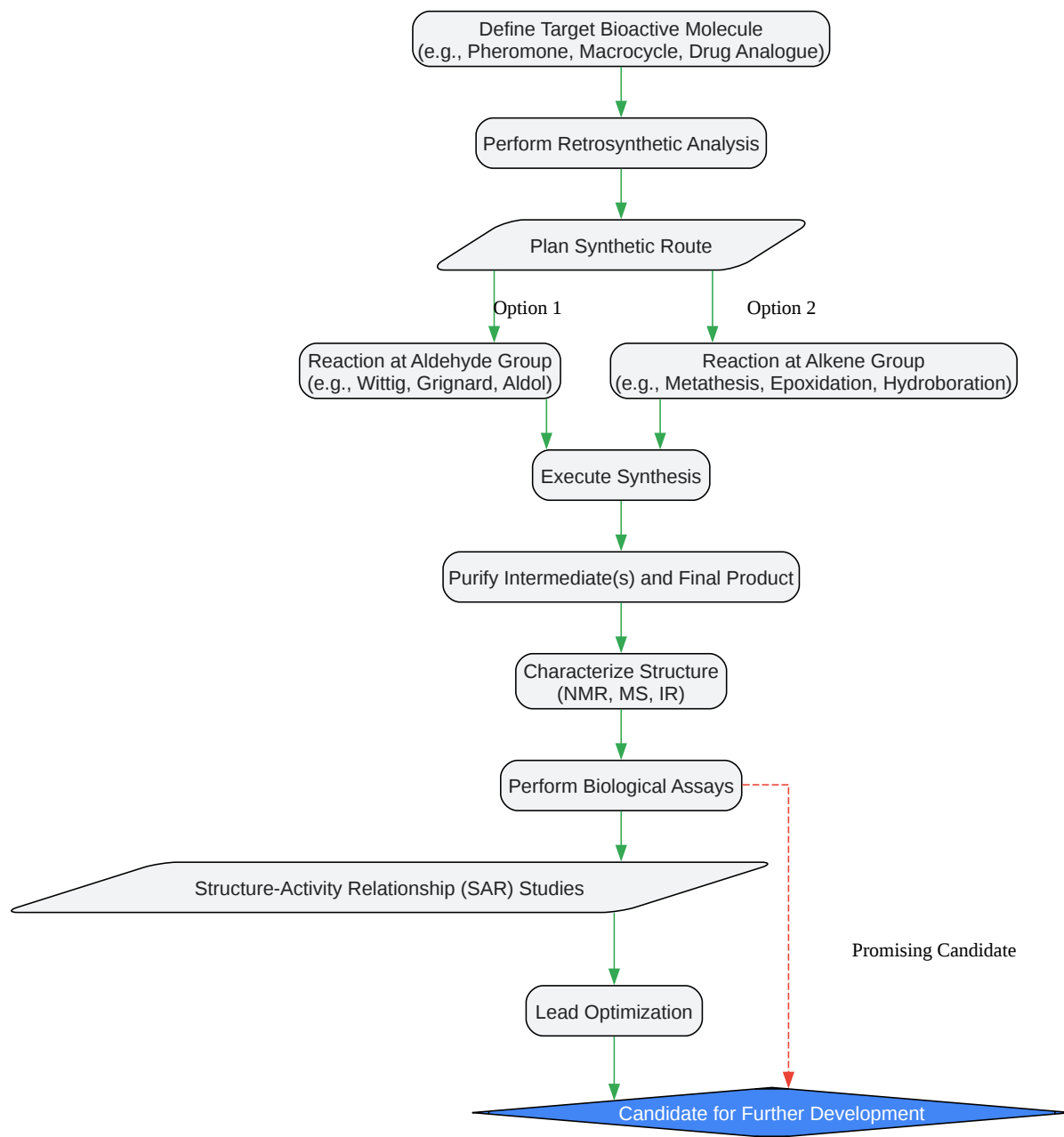


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Caption: Synthetic pathway of (11Z)-hexadecenal from **10-undecenal**.

Logical Workflow for Utilizing 10-Undecenal in Bioactive Molecule Synthesis

The following diagram illustrates a generalized workflow for researchers and drug development professionals considering **10-undecenal** as a starting material for the synthesis of novel bioactive compounds.



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